

Proper Disposal of Timapiprant Sodium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Timapiprant sodium*

Cat. No.: *B1683164*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **Timapiprant sodium**, a potent and selective DP2 receptor antagonist.

Timapiprant sodium, with the CAS Number 950688-14-9, requires careful management throughout its lifecycle in the laboratory, including its ultimate disposal. Adherence to proper procedures is crucial to protect personnel and the environment.

Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the substance's Safety Data Sheet (SDS) and adhere to all institutional and local regulations regarding chemical waste.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles.
- **Hand Protection:** Use impervious gloves (e.g., nitrile rubber).
- **Body Protection:** A lab coat or other protective clothing is required.
- **Respiratory Protection:** If ventilation is inadequate or dust is generated, a NIOSH-approved respirator should be used.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure easy access to an eyewash station and safety shower.

Step-by-Step Disposal Procedure

The primary method for the disposal of **Timapiprant sodium** is through an approved hazardous waste disposal program.

- Segregation: Do not mix **Timapiprant sodium** with other waste materials unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- Containerization:
 - Place waste **Timapiprant sodium** in a clearly labeled, sealed, and appropriate container.
 - The container must be compatible with the chemical properties of **Timapiprant sodium**.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("**Timapiprant sodium**"), and the CAS number (950688-14-9).
 - Indicate the approximate quantity of the waste.
- Storage:
 - Store the sealed and labeled waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
 - Keep away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of **Timapiprant sodium** down the drain or in regular trash.

Quantitative Data

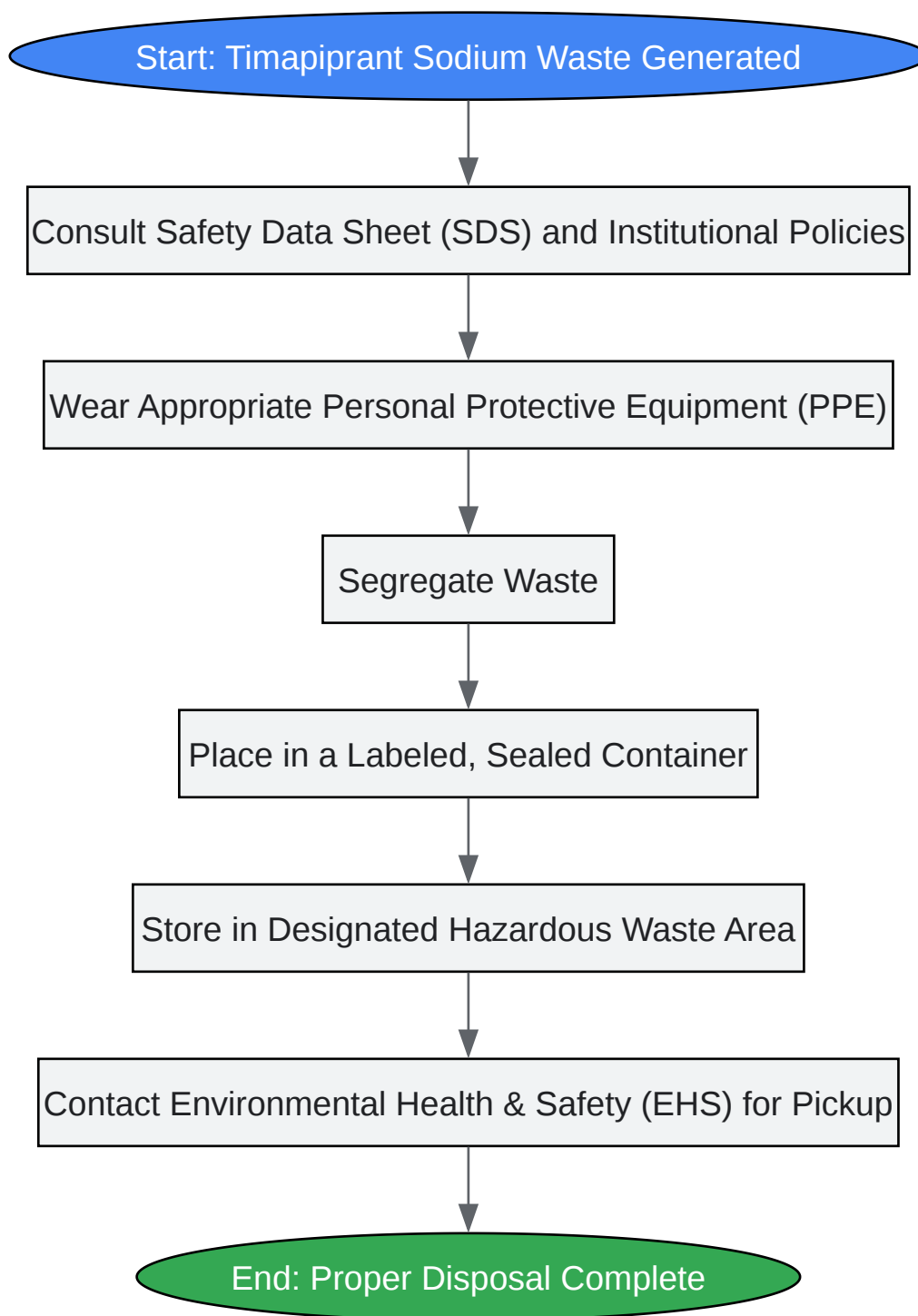
Property	Value
CAS Number	950688-14-9
Molecular Formula	C ₂₁ H ₁₆ FN ₂ NaO ₂
Molecular Weight	370.35 g/mol

Experimental Protocols Cited

This document does not cite specific experimental protocols but provides general safety and disposal procedures based on standard laboratory practices for handling chemical compounds of this nature. For detailed experimental methodologies involving **Timapiprant sodium**, researchers should refer to peer-reviewed scientific literature.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Timapiprant sodium**.



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Disposal Workflow for **Timapiprant Sodium**

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